structure-activity relationship of MRS4458

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Compound of Interest

Compound Name:	*MRS4458*
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An In-depth Technical Guide to the Structure-Activity Relationship of **MRS4458**, a P2Y14 Receptor Antagonist

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the structure-activity relationship (SAR) of **MRS4458**, a potent and selective antagonist of the P2Y14 receptor. The P2Y14 receptor, a G protein-coupled receptor activated by UDP-sugars, has emerged as a promising therapeutic target for a range of inflammatory conditions. Understanding the SAR of its antagonists is crucial for the rational design of novel and improved drug candidates.

Core Structure and Pharmacophore

MRS4458 belongs to a class of non-nucleotide antagonists characterized by a 3-(4-phenyl-1H-1,2,3-triazol-1-yl)-5-(aryl)benzoic acid scaffold.[1] The design of this scaffold was informed by molecular modeling and has been optimized through systematic chemical modifications to enhance potency and selectivity for the P2Y14 receptor.[1][2] **MRS4458**, identified as a primary 3-aminopropyl congener within this series, stands out as one of the most potent antagonists discovered.[1]

Structure-Activity Relationship Data

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The following table summarizes the quantitative data on the structure-activity relationship of **MRS4458** and its analogs. The data highlights how modifications to different parts of the molecule—specifically the terminal amine, the linker, and the 5-aryl group—impact the antagonist potency at the human P2Y14 receptor, typically measured as the half-maximal inhibitory concentration (IC50).

Compound	R Group (Terminal Modification)	Linker	5-Aryl Group	IC50 (nM) at hP2Y14R
MRS4458 (20)	-NH2	-(CH2)3-	Phenyl	Potent
Analog 1	-NH-Boc	-(CH2)3-	Phenyl	Reduced Affinity
Analog 2	-N(CH3)2	-(CH2)3-	Phenyl	Reduced Affinity
Analog 3	-OH	-(CH2)3-	Phenyl	Reduced Affinity
Analog 4	-NH2	-(CH2)2-	Phenyl	Less Potent
Analog 5	-NH2	-(CH2)4-	Phenyl	Less Potent
Analog 6	-NH2	-(CH2)3-	Thiophene	Favorable Substitution
Analog 7	-NH2	-(CH2)3-	4-Chlorophenyl	Variable
Analog 8	-NH2	-(CH2)3-	4-Methoxyphenyl	Variable
Phenyl p-carboxamide 30 (MRS4478)	-CONH-Phenyl	-(CH2)3-	Phenyl	Potent
Tetrazole analog	-NH2	-(CH2)3-	Phenyl with COOH replaced by Tetrazole	Reduced Affinity
Truncated analog	-NH2	-(CH2)3-	(No 5-aryl group)	Reduced Affinity

Note: "Potent" indicates a high antagonist activity as described in the source literature, though a specific numerical IC50 value for **MRS4458** was not explicitly provided in the initial search

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results abstracts. The table reflects the general SAR trends identified in the cited literature.[1]

Key Experimental Protocols

The biological activity of **MRS4458** and its analogs has been determined using several key in vitro assays. The methodologies for these experiments are detailed below.

Fluorescent Antagonist Binding Assay

This competitive binding assay is a primary method for determining the affinity of compounds for the P2Y14 receptor.

- Cell Culture: Chinese Hamster Ovary (CHO) cells stably expressing the human P2Y14 receptor (hP2Y14R-CHO) are cultured under standard conditions.
- Fluorescent Ligand: A fluorescently labeled P2Y14 receptor antagonist is used as the tracer.
- Competition Binding: hP2Y14R-CHO cells are incubated with a fixed concentration of the fluorescent tracer and varying concentrations of the unlabeled test compound (e.g., **MRS4458** or its analogs).
- Flow Cytometry: The amount of fluorescent tracer bound to the cells is quantified using a flow cytometer. The displacement of the fluorescent tracer by the test compound is measured.
- Data Analysis: The IC50 value, which is the concentration of the test compound that inhibits 50% of the specific binding of the fluorescent tracer, is calculated from the concentration-response curves.

Calcium Mobilization Assay

This functional assay measures the ability of an antagonist to block agonist-induced intracellular calcium mobilization.

- Cell Culture and Loading: HEK293 cells co-expressing the P2Y14 receptor and a chimeric G protein (Gαqi5) are cultured and then loaded with a calcium-sensitive fluorescent dye (e.g., Fura-2 AM).

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- Antagonist Incubation: The cells are pre-incubated with varying concentrations of the antagonist (e.g., **MRS4458**).
- Agonist Stimulation: A known P2Y14 receptor agonist (e.g., UDP-glucose) is added to the cells to stimulate calcium release.
- Fluorescence Measurement: The change in intracellular calcium concentration is measured by monitoring the fluorescence of the calcium-sensitive dye.
- Data Analysis: The IC50 value is determined by quantifying the concentration-dependent inhibition of the agonist-induced calcium signal by the antagonist.

Chemotaxis Assay

This assay assesses the ability of antagonists to inhibit the migration of immune cells towards a P2Y14 receptor agonist.

- Cell Isolation: Human neutrophils are isolated from whole blood.
- Chemotaxis Chamber: A chemotaxis chamber (e.g., a Boyden chamber) with a porous membrane is used. The lower chamber contains a P2Y14 receptor agonist (e.g., UDP-glucose) as a chemoattractant, along with varying concentrations of the antagonist.
- Cell Migration: The isolated neutrophils are placed in the upper chamber and allowed to migrate through the membrane towards the chemoattractant in the lower chamber.
- Quantification of Migration: After an incubation period, the number of cells that have migrated to the lower chamber is quantified, for example, by cell counting or using a fluorescent dye.
- Data Analysis: The inhibitory effect of the antagonist on agonist-induced chemotaxis is calculated.

Visualizations: Signaling Pathways and Experimental Workflows

To further elucidate the context of **MRS4458**'s activity, the following diagrams visualize the P2Y14 receptor signaling pathway, a typical experimental workflow, and the logical structure-

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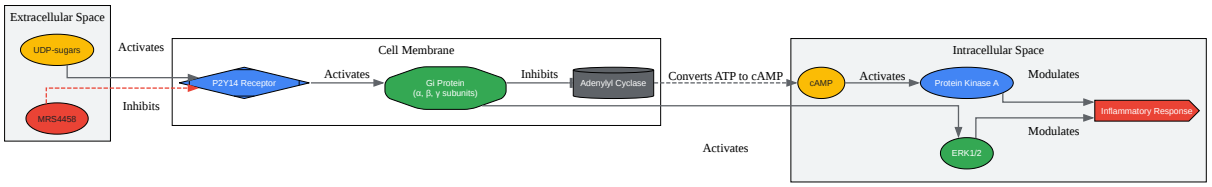
activity relationships.



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Caption: P2Y14 receptor signaling pathway.

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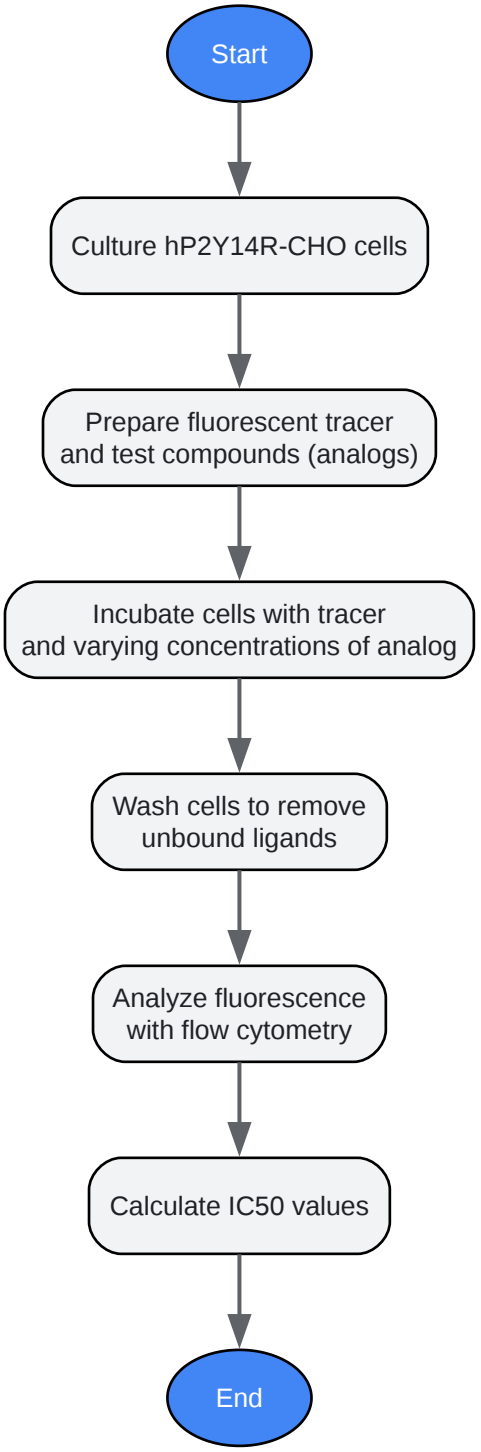

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Caption: Workflow for fluorescent antagonist binding assay.

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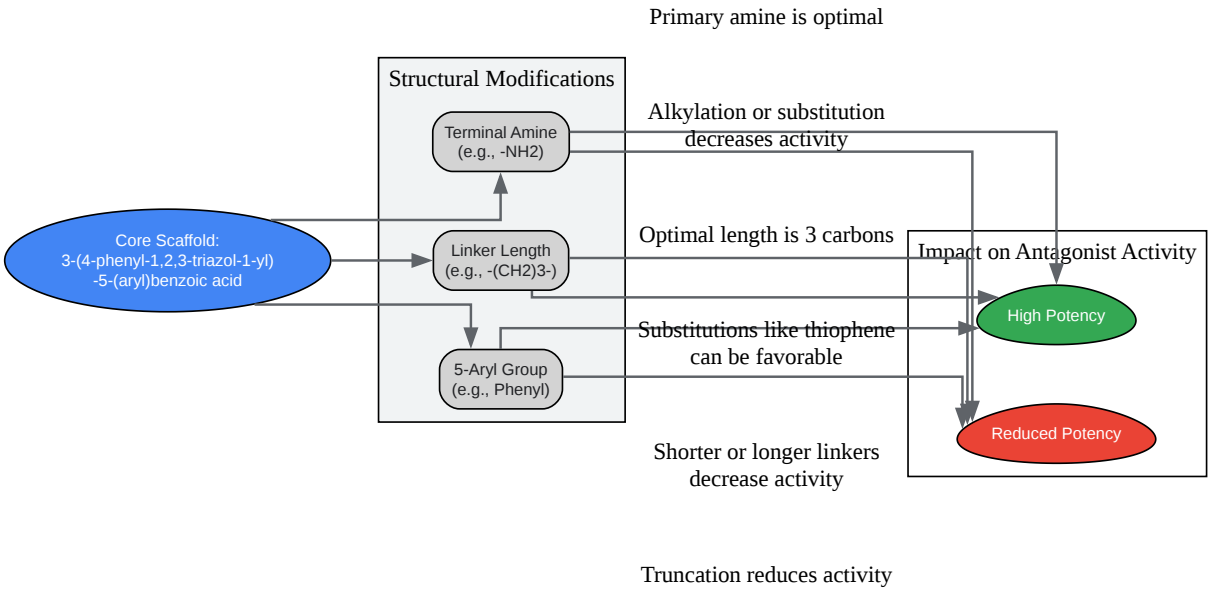

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Caption: Logical relationships in the SAR of **MRS4458** analogs.

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References

- 1. Structure-Based Design of 3-(4-Aryl-1H-1,2,3-triazol-1-yl)-Biphenyl Derivatives as P2Y14 Receptor Antagonists - PMC [pmc.ncbi.nlm.nih.gov]
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